

3-Chloro-2,4-difluorophenol molecular weight

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Compound of Interest

Compound Name: 3-Chloro-2,4-difluorophenol

CAS No.: 2268-00-0

Cat. No.: B1430632

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An In-Depth Technical Guide to **3-Chloro-2,4-difluorophenol**: Properties, Analysis, and Applications

Introduction

3-Chloro-2,4-difluorophenol is a halogenated aromatic organic compound that serves as a critical building block in advanced synthetic chemistry. Its utility is particularly pronounced in the fields of medicinal chemistry and drug discovery, where the strategic incorporation of fluorine and chlorine atoms can significantly modulate the physicochemical and pharmacological properties of a molecule. The presence of fluorine can enhance metabolic stability, binding affinity, and bioavailability, making fluorinated intermediates like **3-Chloro-2,4-difluorophenol** highly valuable.^{[1][2]}

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals. It covers the core molecular properties, including a detailed look at its molecular weight, robust analytical methods for identity and purity confirmation, its applications as a synthetic precursor, and essential safety and handling protocols. The content is structured to deliver not just data, but expert insights into the practical application and scientific causality behind its use.

Physicochemical and Molecular Properties

The foundation of any chemical synthesis or analysis is a precise understanding of the compound's fundamental properties. The molecular weight, derived from the molecular formula, is a cornerstone of this data, dictating stoichiometric calculations and enabling identity confirmation through techniques like mass spectrometry.

Core Identification

The essential identifiers for **3-Chloro-2,4-difluorophenol** are summarized below.

Property	Value	Source
Molecular Weight	164.54 g/mol	[3] [4]
Molecular Formula	C ₆ H ₃ ClF ₂ O	[3] [4]
CAS Number	2268-00-0	[5]
Physical Form	Solid	[3]

Structural Information

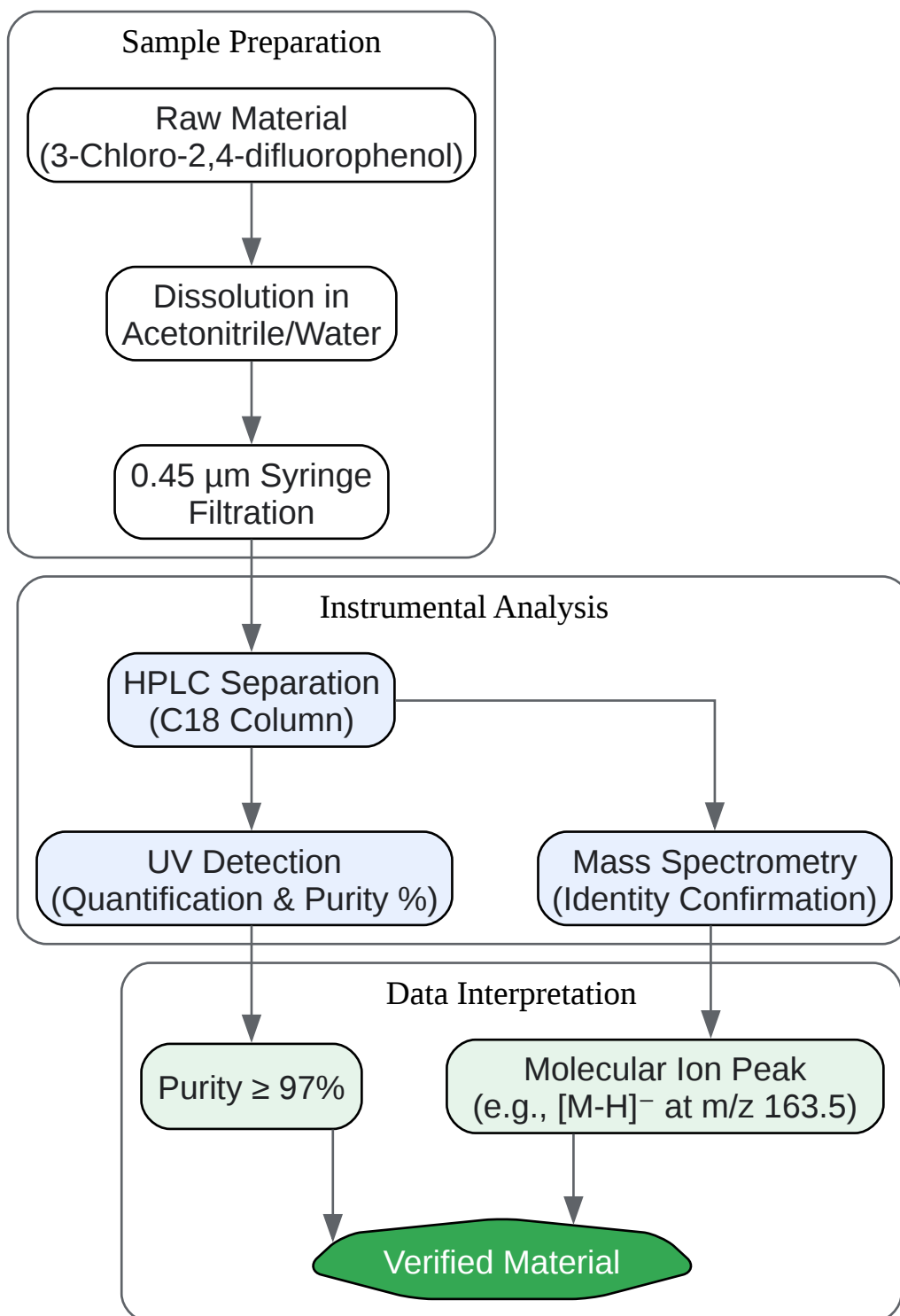
The arrangement of atoms in **3-Chloro-2,4-difluorophenol** dictates its reactivity and interactions.

Identifier	Value
SMILES	<chem>Oc1cc(F)c(Cl)c(F)c1</chem>
InChI	1S/C6H3ClF2O/c7-4-5(9)2-1-3(8)6(4)10/h1-2,10H

Analytical Workflows for Identity & Purity Confirmation

Verifying the identity and purity of starting materials is a non-negotiable aspect of scientific research, ensuring the reliability and reproducibility of experimental outcomes. For **3-Chloro-**

2,4-difluorophenol, a multi-technique approach is recommended. The primary method involves High-Performance Liquid Chromatography (HPLC) for separation and purity assessment, coupled with Mass Spectrometry (MS) for definitive molecular weight confirmation and UV detection for quantification.



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Figure 1: General analytical workflow for identity and purity verification.

Experimental Protocol: Purity and Identity Verification by HPLC-MS

This protocol provides a robust method for analyzing **3-Chloro-2,4-difluorophenol**, adapted from standard methodologies for related halogenated phenols.^[6]

1. Objective: To determine the purity by UV detection and confirm the molecular weight by MS.

2. Materials & Reagents:

- **3-Chloro-2,4-difluorophenol** sample
- Acetonitrile (HPLC Grade)
- Water (HPLC Grade)
- Formic Acid (LC-MS Grade)
- Volumetric flasks, pipettes, vials
- 0.45 µm syringe filters

3. Standard & Sample Preparation:

- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of reference standard into a 10 mL volumetric flask. Dissolve and make up to volume with acetonitrile.
- **Working Standard (50 µg/mL):** Dilute 0.5 mL of the stock solution into a 10 mL volumetric flask with a 50:50 acetonitrile/water mixture.
- **Sample Solution (50 µg/mL):** Prepare in the same manner as the working standard using the sample material.
- **Filtration:** Filter the final sample solution through a 0.45 µm syringe filter before injection.

4. Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	40% B to 80% B over 10 minutes
Flow Rate	1.0 mL/min
Column Temperature	35 $^{\circ}$ C
Injection Volume	10 μ L
UV Detection	254 nm
MS Detector	Electrospray Ionization (ESI), Negative Mode
MS Scan Range	m/z 50-500

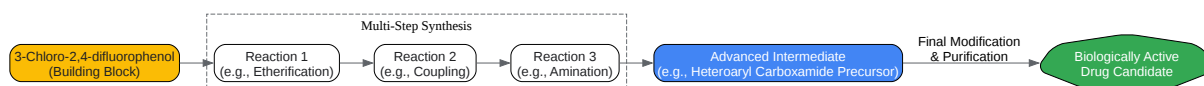
5. Data Analysis & Interpretation:

- Purity: Integrate the peak areas in the UV chromatogram. Purity is calculated as (Area of Main Peak / Total Area of All Peaks) x 100.
- Identity Confirmation: Examine the mass spectrum corresponding to the main HPLC peak. The presence of a significant ion at m/z 163.5 (for the $[M-H]^{-}$ adduct) confirms the molecular weight of 164.5 g/mol. The characteristic isotopic pattern of chlorine (a ~3:1 ratio for M and M+2) should also be observed.

Applications in Medicinal Chemistry & Drug Discovery

3-Chloro-2,4-difluorophenol is not an end-product therapeutic but rather a key intermediate. Its value lies in its trifunctional nature: a hydroxyl group for ether or ester formation, and a chlorinated/fluorinated aromatic ring that serves as a stable scaffold.

One documented application is its use in the synthesis of heteroaryl carboxamides, which have been investigated as inhibitors of ubiquitin-specific proteases (USPs), a class of enzymes implicated in various diseases.[5] The fluorinated phenyl moiety is often designed to fit into specific hydrophobic pockets of a target protein, enhancing binding affinity and selectivity.



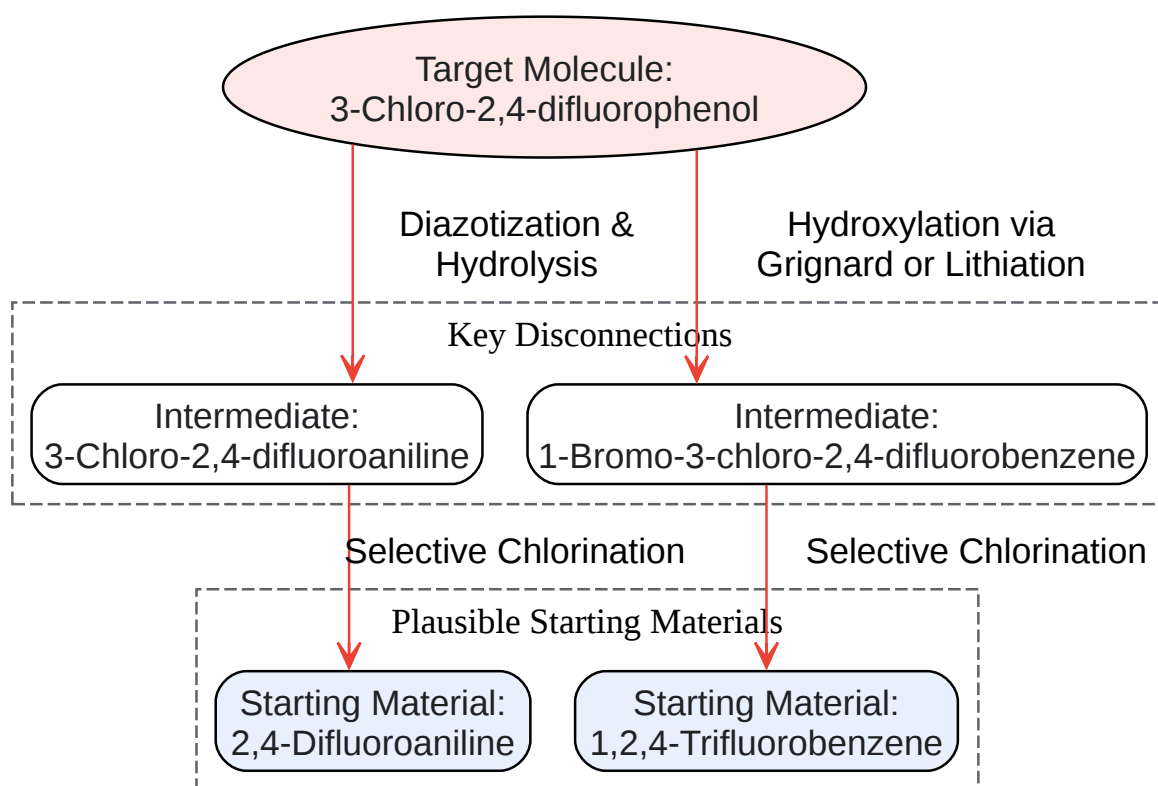
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Figure 2: Role as a building block in a drug discovery cascade.

Synthesis & Reactivity Overview

The synthesis of substituted phenols often involves multi-step pathways starting from more common materials. While specific proprietary synthesis routes for **3-Chloro-2,4-difluorophenol** are not always public, a logical retrosynthetic analysis can be constructed based on established organohalogen chemistry. A plausible route could involve the diazotization of a corresponding aniline, followed by a Sandmeyer-type reaction or similar transformation.

The diagram below illustrates a conceptual retrosynthetic pathway, which is a process of working backward from the target molecule to simpler, commercially available starting materials.



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Figure 3: Conceptual retrosynthetic analysis for **3-Chloro-2,4-difluorophenol**.

Safety & Handling Guidelines

As a halogenated phenol, **3-Chloro-2,4-difluorophenol** and its isomers are classified as hazardous materials and must be handled with appropriate precautions in a laboratory setting. The following information is synthesized from safety data sheets for closely related compounds and should be used as a guideline.^{[3][7][8][9]} Users must consult the specific Safety Data Sheet (SDS) provided by their supplier for definitive information.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	GHS06	Danger	H301/H302: Toxic or Harmful if swallowed.
Skin Corrosion/Irritation	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Serious Eye Damage	GHS05	Danger	H318: Causes serious eye damage.
Respiratory Irritation	GHS07	Warning	H335: May cause respiratory irritation.

Handling & Personal Protective Equipment (PPE):

- Engineering Controls: Always handle this compound inside a certified chemical fume hood to avoid inhalation of dust or vapors.
- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat is mandatory. Ensure no skin is exposed.
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator with an appropriate cartridge is required.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[9]

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